

Hept-6-yn-3-ol: A Technical Guide for Research and Development

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: Hept-6-yn-3-ol

CAS No.: 284673-59-2

Cat. No.: B2552821

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This guide provides an in-depth overview of **hept-6-yn-3-ol**, a valuable chemical intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and other fields of chemical research. This document will cover the essential identification, safety, and handling information required for the safe and effective use of this compound in a laboratory setting.

Chemical Identification and Properties

Hept-6-yn-3-ol is an organic molecule containing both an alcohol and an alkyne functional group. This bifunctionality makes it a versatile building block for the synthesis of more complex molecules.

CAS Number: 284673-59-2[1]

Molecular Formula: C₇H₁₂O

Molecular Weight: 112.17 g/mol [1]

Structure:

Synonyms:

- 6-Heptyn-3-ol

Physicochemical Properties

While specific, experimentally determined physicochemical data for **hept-6-yn-3-ol** is not readily available in public literature, its properties can be inferred from its structure and comparison to similar molecules. It is expected to be a liquid at room temperature and have some solubility in organic solvents.

Safety and Handling

A specific Safety Data Sheet (SDS) for **hept-6-yn-3-ol** is not widely available. Therefore, the following safety information is based on data from structurally related compounds, such as other flammable alcohols and heptane derivatives. It is imperative to treat **hept-6-yn-3-ol** with the caution required for a flammable organic alcohol that may cause irritation.

Hazard Identification

Based on analogous compounds, **hept-6-yn-3-ol** is anticipated to present the following hazards:

- **Flammability:** As a low-molecular-weight alcohol, it is expected to be a flammable liquid. Vapors may form flammable mixtures with air and can travel to an ignition source and flash back.^{[2][3][4]}
- **Skin and Eye Irritation:** Direct contact may cause skin irritation, and it is likely to be an eye irritant.^[2] Prolonged or repeated skin contact may lead to defatting and dermatitis.
- **Inhalation:** Inhalation of high concentrations of vapor may cause respiratory tract irritation and could have narcotic effects, leading to drowsiness or dizziness.
- **Ingestion:** Ingestion may be harmful. Aspiration of the material into the lungs can cause chemical pneumonitis.^[4]

GHS Classification (Anticipated)

A definitive GHS classification is not available. However, based on similar compounds, a plausible classification would include:

- Flammable Liquids

- Skin Irritation
- Eye Irritation
- Specific Target Organ Toxicity – Single Exposure (Central nervous system)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **hept-6-yn-3-ol**:

PPE Type	Specification	Rationale
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields, or chemical splash goggles.	To protect against splashes and potential eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).	To prevent skin contact.
Body Protection	A flame-retardant lab coat.	To protect skin from splashes and in case of fire.
Respiratory Protection	Not typically required when handled in a certified chemical fume hood. For spill cleanup or in poorly ventilated areas, a NIOSH-approved respirator with organic vapor cartridges is recommended.	To prevent inhalation of potentially irritating or narcotic vapors.[5]

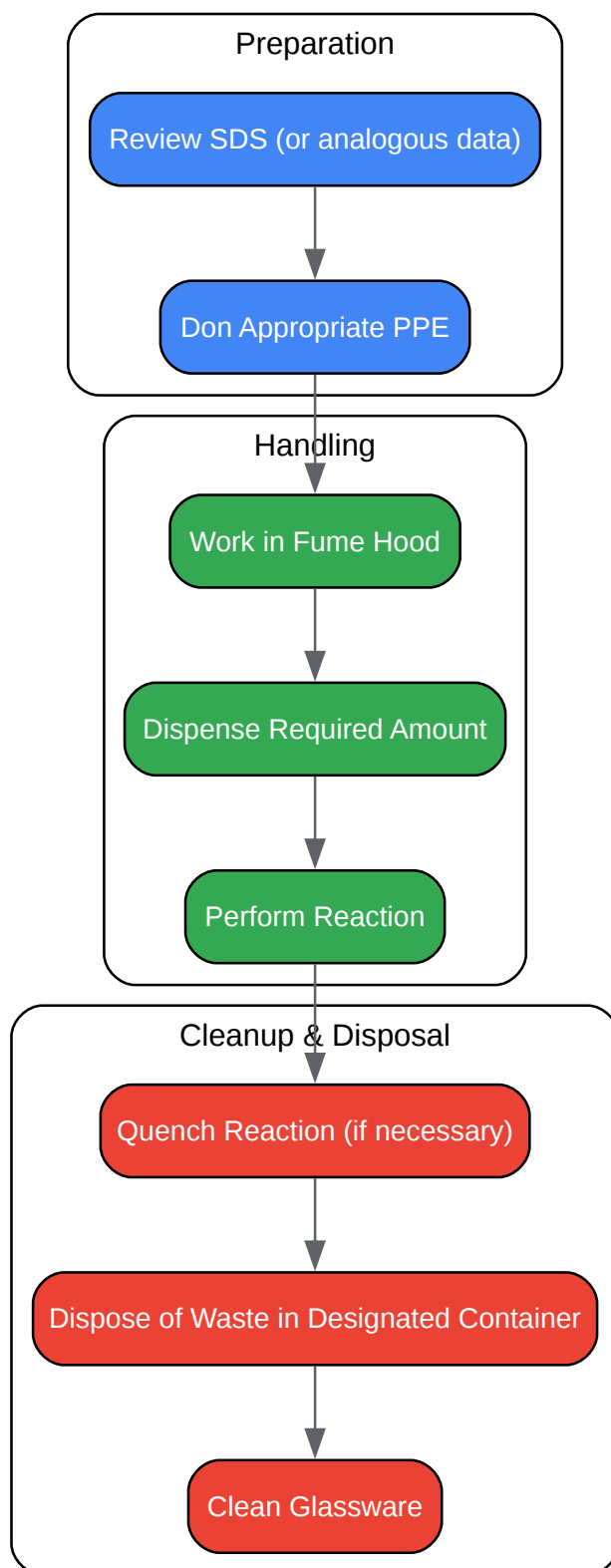
Handling and Storage

- Handling: Use **hept-6-yn-3-ol** in a well-ventilated area, preferably within a chemical fume hood.[2] Keep away from heat, sparks, and open flames.[2][3][4] Use non-sparking tools and explosion-proof equipment.[2][3] Ground and bond containers when transferring material.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][4]

Experimental Protocols

General Workflow for Handling Hept-6-yn-3-ol

The following diagram illustrates a standard workflow for handling **hept-6-yn-3-ol** in a research setting, emphasizing safety at each step.



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Caption: A typical experimental workflow for handling **hept-6-yn-3-ol**.

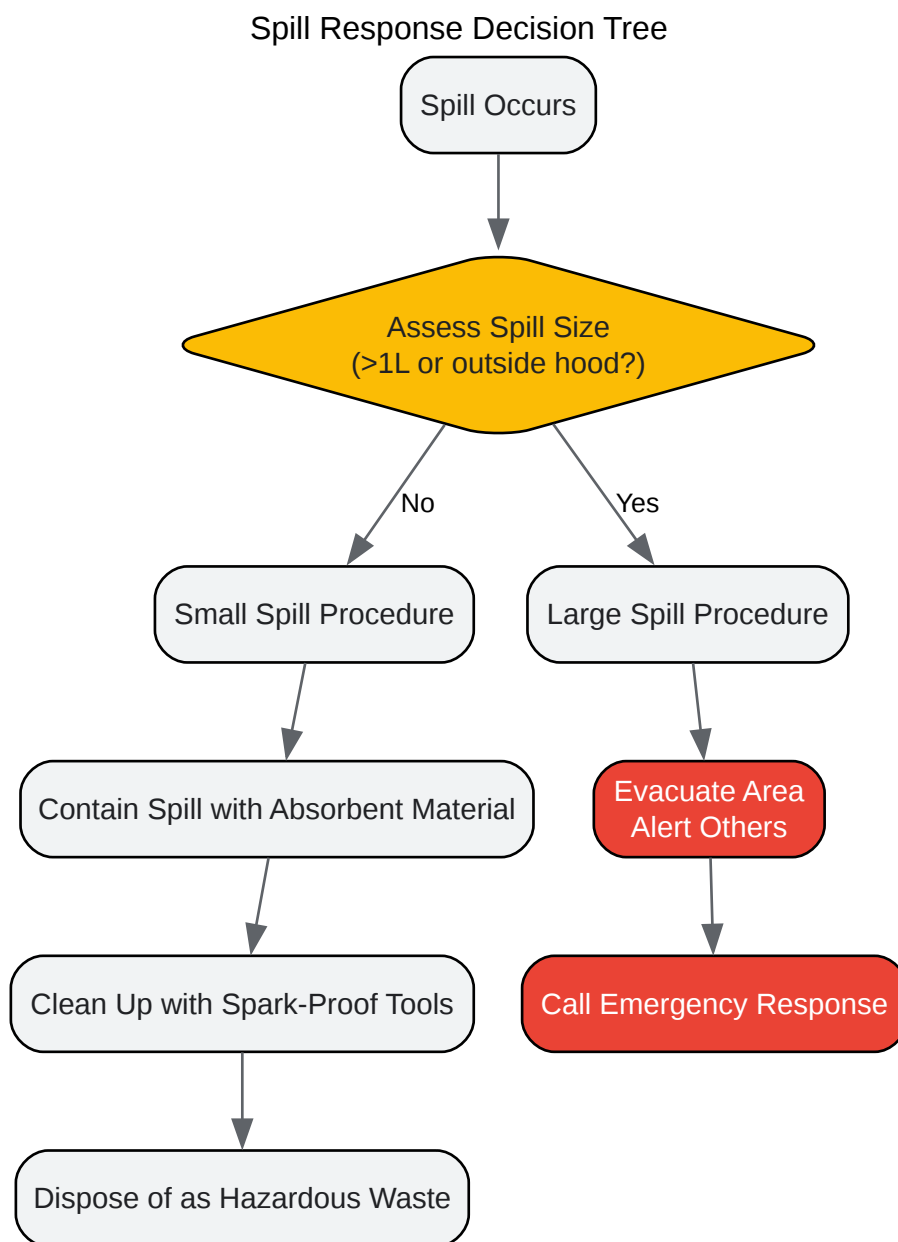
First-Aid Measures

In the event of exposure to **hept-6-yn-3-ol**, the following first-aid measures, based on similar chemical profiles, should be taken:

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[\[5\]](#)
- **Skin Contact:** Remove contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[\[5\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[5\]](#)

Spill Response

The response to a spill will depend on its size and location.



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Caption: A decision workflow for responding to a chemical spill.

Conclusion

Hept-6-yn-3-ol is a useful bifunctional molecule for organic synthesis. While a specific SDS is not readily available, by treating it with the precautions appropriate for a flammable organic alcohol, it can be handled safely in a laboratory setting. Adherence to proper PPE, handling,

and storage protocols is essential for minimizing risk. This guide provides a foundation for the safe and effective use of **hept-6-yn-3-ol** in research and development.

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